

An In-depth Technical Guide to 2-Methylcyclopentan-1-amine

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Compound of Interest

Compound Name: 2-Methylcyclopentan-1-amine

CAS No.: 41223-14-7

Cat. No.: B121979

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This guide provides a comprehensive technical overview of **2-Methylcyclopentan-1-amine**, a cyclic amine of significant interest in synthetic chemistry and drug discovery. We will delve into its chemical identity, stereochemical complexity, synthesis, and handling, providing the foundational knowledge required for its effective application in a research and development setting.

Chemical Identity and Nomenclature

2-Methylcyclopentan-1-amine is an organic compound featuring a five-membered cyclopentane ring substituted with a methyl group and an amine group on adjacent carbons. Its chemical formula is $C_6H_{13}N$.^{[1][2]} The general Chemical Abstracts Service (CAS) number for the mixture of its isomers is 41223-14-7.^{[1][2]}

IUPAC Nomenclature and Stereoisomerism

The systematic IUPAC name for this compound is **2-methylcyclopentan-1-amine**.^[2] The numbering of the cyclopentane ring begins at the carbon atom bonded to the primary functional group, the amine ($-NH_2$), and proceeds in the direction that assigns the lowest possible number to the next substituent, the methyl group ($-CH_3$).^{[3][4]}

The molecule possesses two chiral centers at positions C1 (bearing the amine group) and C2 (bearing the methyl group). This gives rise to four distinct stereoisomers, which can be grouped into two pairs of enantiomers. These pairs are diastereomers of each other.

- cis isomers: The amine and methyl groups are on the same face of the ring. This pair consists of the (1R, 2S) and (1S, 2R) enantiomers.
- trans isomers: The amine and methyl groups are on opposite faces of the ring. This pair consists of the (1R, 2R) and (1S, 2S) enantiomers.^{[2][5]}

Due to this stereochemical diversity, it is critical for researchers to specify the exact isomer being used, as biological activity and chemical reactivity can vary significantly between them. Specific stereoisomers have their own unique CAS numbers, such as 767246-89-9 for (1S,2S)-**2-Methylcyclopentan-1-amine**.^{[6][7]}



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Caption: Stereochemical relationships of **2-Methylcyclopentan-1-amine** isomers.

Physicochemical Properties

Understanding the physicochemical properties of a compound is fundamental to its application in experimental design, from solvent selection to purification and formulation.

Property	Value	Source
Molecular Formula	C ₆ H ₁₃ N	[1][2]
Molecular Weight	99.17 g/mol	[2][8]
Density	0.9 ± 0.1 g/cm ³	[1]
Boiling Point	121.7 ± 8.0 °C at 760 mmHg	[1]
Flash Point	9.9 ± 9.7 °C	[1]
Topological Polar Surface Area	26 Å ²	[2]
LogP	1.32	[1]

Synthesis and Reactivity

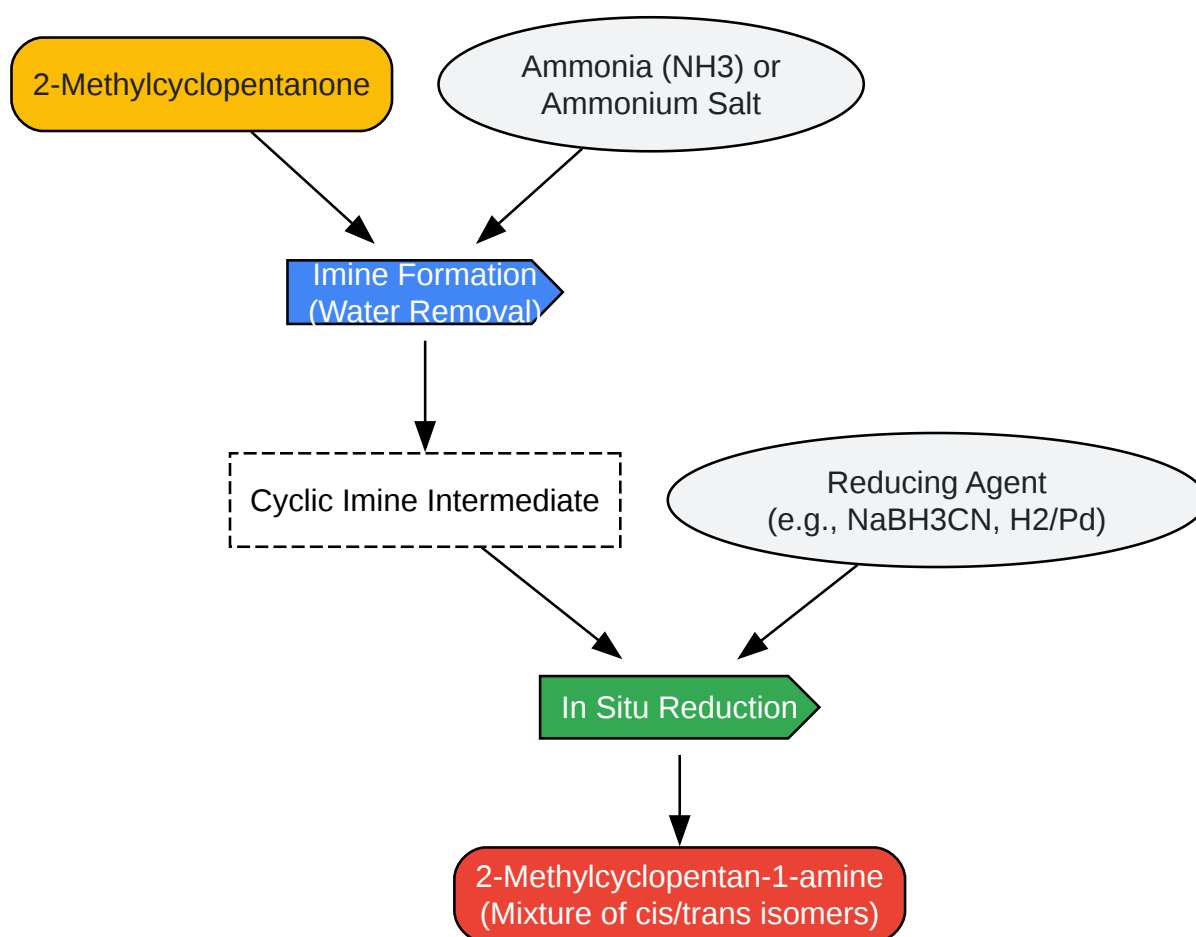
The most direct and common synthetic route to **2-methylcyclopentan-1-amine** is the reductive amination of 2-methylcyclopentanone. This method is favored due to the commercial availability of the ketone precursor and the high efficiency of the transformation.

General Reaction Scheme: Reductive Amination

The process involves two key steps:

- **Imine Formation:** 2-Methylcyclopentanone reacts with an amine source, typically ammonia or an ammonium salt like ammonium acetate, under conditions that facilitate the removal of water. This forms a transient imine or enamine intermediate.
- **Reduction:** The intermediate is then reduced in situ to the desired primary amine. Common reducing agents for this step include sodium cyanoborohydride (NaBH₃CN), sodium triacetoxyborohydride (NaBH(OAc)₃), or catalytic hydrogenation (H₂/Pd, Pt, or Ni).

The choice of reducing agent is critical. Sodium cyanoborohydride is particularly effective because it is mild enough to not reduce the starting ketone but is reactive enough to reduce the protonated imine intermediate, allowing the reaction to be performed in a single pot.



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Caption: Workflow for the synthesis via reductive amination.

Exemplary Laboratory Protocol

This protocol is a representative example and should be adapted and optimized based on available laboratory equipment and safety protocols.

- Setup: To a round-bottom flask equipped with a magnetic stirrer, add 2-methylcyclopentanone (1.0 eq) and methanol as the solvent.
- Imine Formation: Add ammonium acetate (7-10 eq) to the solution. Stir the mixture at room temperature for 1-2 hours to facilitate the formation of the imine intermediate.

- **Reduction:** Cool the reaction mixture in an ice bath. Cautiously add sodium cyanoborohydride (1.5 eq) portion-wise, ensuring the temperature remains below 20°C.
- **Reaction:** Allow the reaction to warm to room temperature and stir overnight. Monitor the reaction progress using an appropriate technique (e.g., GC-MS or TLC).
- **Workup:** Quench the reaction by slowly adding dilute hydrochloric acid until the solution is acidic (pH ~2) to decompose any remaining reducing agent. Stir for 1 hour.
- **Purification:** Basify the solution with aqueous NaOH (e.g., 6M) to a pH >12. Extract the aqueous layer multiple times with a suitable organic solvent (e.g., diethyl ether or dichloromethane). Combine the organic extracts, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product. Further purification can be achieved by distillation or column chromatography.

Applications in Research and Drug Development

Cyclic amines are privileged scaffolds in medicinal chemistry. Their rigid structures help to pre-organize substituents in a defined spatial orientation, which can lead to enhanced binding affinity and selectivity for biological targets. While specific, high-profile drug applications for **2-methylcyclopentan-1-amine** itself are not broadly documented in publicly available literature, it serves as a valuable building block for more complex molecules.^[9]

Its utility lies in its function as an intermediate for:

- **Scaffold Elaboration:** The primary amine group is a versatile functional handle for a wide range of chemical transformations, including amide bond formation, reductive amination with other carbonyls, and N-alkylation.^[9]
- **Fragment-Based Drug Discovery (FBDD):** As a small, structurally defined molecule, it can be used as a fragment to screen against protein targets. Hits can then be elaborated into more potent lead compounds.
- **Agrochemicals and Materials Science:** Similar small amines are used in the synthesis of pesticides and as building blocks for polymers and other advanced materials.

Safety and Handling

Proper handling of **2-methylcyclopentan-1-amine** is essential for laboratory safety. Based on structurally similar cyclic amines and flammable organic compounds, the following precautions are recommended.^{[10][11]} A specific Safety Data Sheet (SDS) for the exact product in use must always be consulted.

Hazard Category	Precautionary Measures and Recommendations
Flammability	Highly flammable liquid and vapor. Keep away from heat, sparks, open flames, and hot surfaces. Use spark-proof tools and explosion-proof equipment. ^[11]
Inhalation	May cause respiratory tract irritation. Vapors may cause drowsiness and dizziness. ^[12] Handle in a well-ventilated area or a chemical fume hood.
Skin/Eye Contact	Can cause skin and eye irritation. Avoid contact. ^[11] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile or neoprene), safety goggles, and a lab coat.
Ingestion	Harmful if swallowed. ^[11] Do not ingest. In case of accidental ingestion, seek immediate medical attention.
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids. ^[12]
Disposal	Dispose of waste in accordance with local, state, and federal regulations for hazardous chemical waste.

Conclusion

2-Methylcyclopentan-1-amine is a foundational chemical building block whose utility is amplified by its stereochemical complexity. A thorough understanding of its nomenclature, properties, synthesis, and safe handling procedures is paramount for its successful application. For researchers in drug development and synthetic chemistry, this compound offers a versatile scaffold for the creation of novel and complex molecular architectures. As with any chemical reagent, adherence to rigorous scientific principles and safety protocols will ensure both reliable experimental outcomes and a secure research environment.

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